

4-Propylthiomorpholine: A Technical Overview

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Compound of Interest

Compound Name: 4-Propylthiomorpholine

Cat. No.: B15442749

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Introduction

4-Propylthiomorpholine is a heterocyclic organic compound belonging to the thiomorpholine class. While specific data for **4-Propylthiomorpholine**, including its CAS number, is not readily available in public databases, this guide provides a comprehensive overview based on the known properties and reactions of analogous N-substituted thiomorpholine derivatives. Thiomorpholine and its derivatives are recognized as "privileged structures" in medicinal chemistry due to their presence in a wide array of biologically active compounds.[1] They are utilized for their advantageous physicochemical and metabolic properties in drug design.[2]

Physicochemical Properties (Predicted)

Quantitative data for **4-Propylthiomorpholine** is not available. The following table presents data for the parent compound, thiomorpholine, and a closely related N-substituted derivative, 4-(methylthio)morpholine, to provide an estimated profile.

Property	Thiomorpholine	4-(Methylthio)morpholine	4-Propylthiomorpholine (Predicted)
CAS Number	123-90-0	4837-30-3[3]	Not Found
Molecular Formula	C4H9NS	C5H11NOS[3]	C7H15NS
Molecular Weight	103.19 g/mol	133.21 g/mol [3]	145.27 g/mol
Boiling Point	169 °C	N/A	Expected to be higher than thiomorpholine
Melting Point	29-30 °C	N/A	N/A
Density	1.03 g/cm ³	N/A	Expected to be similar to thiomorpholine

Synthesis and Experimental Protocols

A general and robust method for the synthesis of **4-Propylthiomorpholine** is the N-alkylation of thiomorpholine. This common synthetic route is applicable to a wide range of N-substituted thiomorpholine derivatives.

General Experimental Protocol: N-Alkylation of Thiomorpholine

This protocol describes a representative procedure for the synthesis of N-alkylated thiomorpholines.

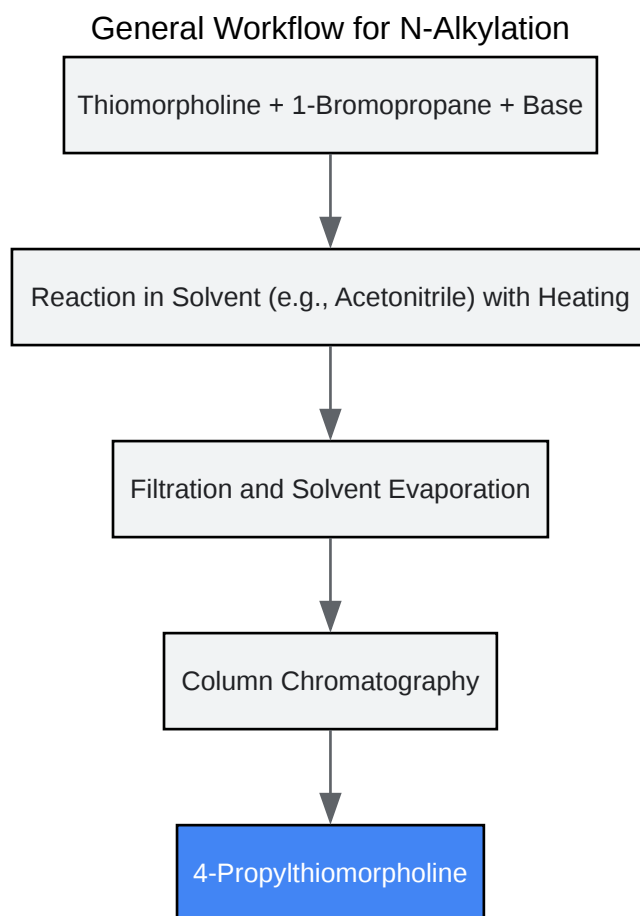
Materials:

- Thiomorpholine
- 1-Bromopropane (or other propyl halide)
- Potassium carbonate (K₂CO₃) or Triethylamine (Et₃N)
- Acetonitrile (CH₃CN) or Dichloromethane (CH₂Cl₂)

- Anhydrous sodium sulfate (Na_2SO_4)
- Rotary evaporator
- Magnetic stirrer and heating mantle
- Standard laboratory glassware

Procedure:

- To a solution of thiomorpholine (1.0 equivalent) in acetonitrile, add potassium carbonate (1.5 equivalents).
- Stir the mixture at room temperature for 10 minutes.
- Add 1-bromopropane (1.1 equivalents) dropwise to the suspension.
- Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- After completion of the reaction (typically 4-6 hours), cool the mixture to room temperature.
- Filter the solid potassium carbonate and wash it with acetonitrile.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., ethyl acetate/hexane gradient) to yield pure **4-Propylthiomorpholine**.
- Characterize the final product using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity.



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Caption: General workflow for the synthesis of **4-Propylthiomorpholine**.

Potential Biological Activities and Signaling Pathways

While no specific biological activities or signaling pathways have been documented for **4-Propylthiomorpholine**, the thiomorpholine scaffold is present in compounds with a broad range of pharmacological effects. This suggests that **4-Propylthiomorpholine** could be a candidate for screening in various therapeutic areas.

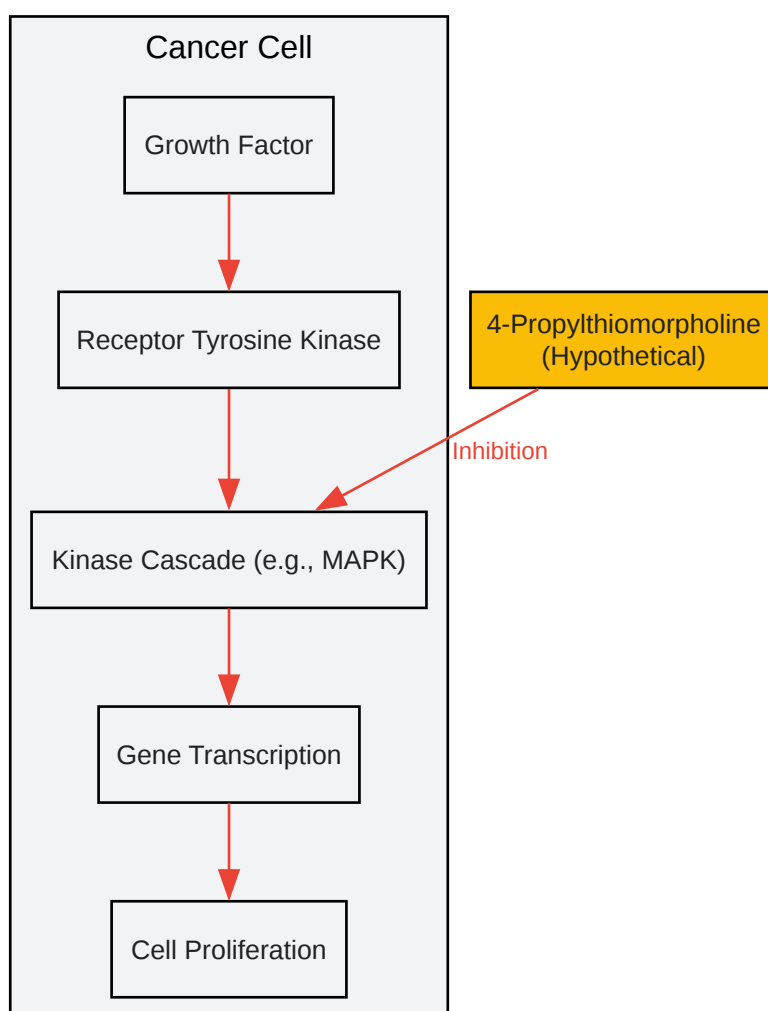
N-substituted thiomorpholine derivatives have been reported to exhibit activities including:

- Anticancer: Some derivatives have shown cytotoxic activity against cancer cell lines.^[4]

- Antioxidant: Certain N-substituted thiomorpholines have demonstrated radical scavenging properties.[\[4\]](#)
- Anti-inflammatory: The morpholine and thiomorpholine rings are found in compounds with anti-inflammatory effects.[\[1\]](#)
- Antimicrobial: Various derivatives have been investigated for their antibacterial and antifungal activities.[\[1\]](#)

The mechanism of action for these activities is diverse and depends on the specific substituents on the thiomorpholine ring. For instance, in the context of cancer, thiomorpholine-containing molecules may act as inhibitors of specific kinases or other enzymes involved in cell proliferation and survival.

Potential Signaling Pathway Inhibition



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Caption: Hypothetical inhibition of a cancer-related signaling pathway.

Conclusion

4-Propylthiomorpholine is a derivative of the medicinally important thiomorpholine scaffold. While specific experimental data for this compound is scarce, its synthesis can be readily achieved through standard N-alkylation procedures. Based on the known biological activities of analogous compounds, **4-Propylthiomorpholine** holds potential for investigation in various drug discovery programs, particularly in the areas of oncology, inflammation, and infectious diseases. Further research is warranted to elucidate its specific physicochemical properties and pharmacological profile.

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